

HDM201: A Selective p53-MDM2 Interaction Inhibitor - A Technical Guide

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Compound of Interest

Compound Name: HDM201

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This technical guide provides an in-depth overview of **HDM201** (Siremadlin), a potent and selective small-molecule inhibitor of the p53-MDM2 interaction. **HDM201** is under investigation as a therapeutic agent for various cancers harboring wild-type p53. This document outlines the mechanism of action, preclinical and clinical data, and detailed experimental protocols relevant to the study of **HDM201**.

Core Mechanism of Action

The tumor suppressor protein p53 plays a crucial role in maintaining genomic integrity by orchestrating cellular responses to stress, including cell cycle arrest, DNA repair, and apoptosis. Murine double minute 2 (MDM2) is a key negative regulator of p53. As an E3 ubiquitin ligase, MDM2 targets p53 for proteasomal degradation, thereby suppressing its tumor-suppressive functions. In many cancers with wild-type p53, the p53 pathway is functionally inactivated through the overexpression of MDM2.

HDM201 is an imidazolopyrrolidinone-based compound that binds with high affinity and selectivity to the p53-binding pocket of MDM2.^[1] This competitive inhibition disrupts the p53-MDM2 interaction, preventing the MDM2-mediated ubiquitination and subsequent degradation

of p53. The stabilization and accumulation of p53 lead to the activation of its downstream transcriptional targets, ultimately resulting in cell cycle arrest and apoptosis in cancer cells with intact p53 signaling.[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **HDM201** from various preclinical and clinical studies.

Table 1: Binding Affinity and Selectivity

Parameter	Value	Notes
Binding Affinity (MDM2)	Picomolar range	High-affinity binding to the p53-binding pocket of MDM2.
Selectivity (MDM2 vs. MDM4)	>10,000-fold	Demonstrates high selectivity for MDM2 over its homolog, MDM4.[1]

Table 2: In Vitro Potency

Cell Line	Cancer Type	p53 Status	IC50 (nM)
SJSA-1	Osteosarcoma	Wild-type, MDM2-amplified	Not specified
Nalm-6	B-cell acute lymphoblastic leukemia	Wild-type	38
RS4;11	B-cell acute lymphoblastic leukemia	Wild-type	18
CCRF-CEM	T-cell acute lymphoblastic leukemia	Mutant	>1000
MES-SA	Uterine sarcoma	Wild-type	Not specified (tested at 60 nM)[1]

Table 3: In Vivo Efficacy in Xenograft Models

Model	Cancer Type	Dosing Regimen	Tumor Regression	Outcome
SJSA-1 Rat Xenograft	Osteosarcoma	5 mg/kg daily	55% after 3 days, complete after 9 days	50% tumor relapse after treatment cessation.[2]
SJSA-1 Rat Xenograft	Osteosarcoma	27 mg/kg single dose	82% after 3 days, complete after 9 days	Sustained regression for 30 days post-treatment.[2]
HSAX2655 PDX Rat Xenograft	Well-differentiated liposarcoma	5 mg/kg daily	Comparable to pulsed dose	Not specified.[2]
HSAX2655 PDX Rat Xenograft	Well-differentiated liposarcoma	27 mg/kg single dose	Comparable to daily dose	Faster and more persistent response.[2]

Table 4: Phase I Clinical Trial Results

Population	Dosing Regimen	Recommended Dose for Expansion (RDE)	Overall Response Rate (ORR)	Key Grade 3/4 Treatment-Related Adverse Events
Solid Tumors	1B (Days 1 & 8, 28-day cycle)	120 mg	10.3% (95% CI, 2.2-27.4)	Myelosuppression.[3]
Hematologic Malignancies (AML)	1A (Day 1, 21-day cycle)	250 mg	20% (95% CI, 4.3-48.1)	Myelosuppression, tumor lysis syndrome.[3]
Hematologic Malignancies (AML)	1B (Days 1 & 8, 28-day cycle)	120 mg	4.2% (95% CI, 0.1-21.1)	Myelosuppression, tumor lysis syndrome.[3]
Hematologic Malignancies (AML)	2C (Days 1-7, 28-day cycle)	45 mg	22.2% (95% CI, 8.6-42.3)	Myelosuppression, tumor lysis syndrome.[3]

Experimental Protocols

Cell Viability Assay (Based on In Vitro Studies)

- Cell Culture: Cancer cell lines (e.g., SJSA-1, Nalm-6) are cultured in appropriate media (e.g., RPMI or DMEM with 10% FBS) at 37°C in a humidified atmosphere with 5% CO₂.
- Seeding: Cells are seeded in 96-well plates at a predetermined density to ensure logarithmic growth during the assay period.
- Treatment: A dilution series of **HDM201** is prepared and added to the cells. A vehicle control (e.g., DMSO) is also included.
- Incubation: Cells are incubated with the compound for a specified duration (e.g., 72 hours). [1]
- Viability Assessment: Cell viability is measured using a standard method such as the MTS assay or a resazurin-based assay, which determines the metabolic activity of the cells.

- **Data Analysis:** The absorbance or fluorescence is read using a plate reader. The data is normalized to the vehicle control, and IC50 values are calculated using a non-linear regression model.

In Vivo Xenograft Study (Based on SJSA-1 Rat Model)

- **Animal Model:** Female athymic nude rats are used.
- **Tumor Implantation:** SJSA-1 cells are implanted subcutaneously into the flank of the rats. Tumors are allowed to grow to a palpable size.
- **Randomization:** Once tumors reach a predetermined volume (e.g., 100-200 mm³), animals are randomized into treatment and control groups.
- **Dosing Regimens:**
 - **Continuous Low-Dose:** **HDM201** is administered orally at 5 mg/kg daily.[\[2\]](#)
 - **Pulsed High-Dose:** **HDM201** is administered orally as a single dose of 27 mg/kg.[\[2\]](#)
 - **Vehicle Control:** The vehicle used for drug formulation is administered to the control group.
- **Monitoring:** Tumor volume and body weight are measured regularly (e.g., twice weekly). Tumor volume is calculated using the formula: $(\text{length} \times \text{width}^2) / 2$.
- **Endpoint:** The study is terminated when tumors in the control group reach a predetermined maximum size, or after a specified duration to assess long-term response and relapse.
- **Pharmacodynamic Analysis:** Tumor and blood samples can be collected at various time points to assess p53 pathway activation (e.g., by measuring levels of p21, PUMA, or GDF-15).

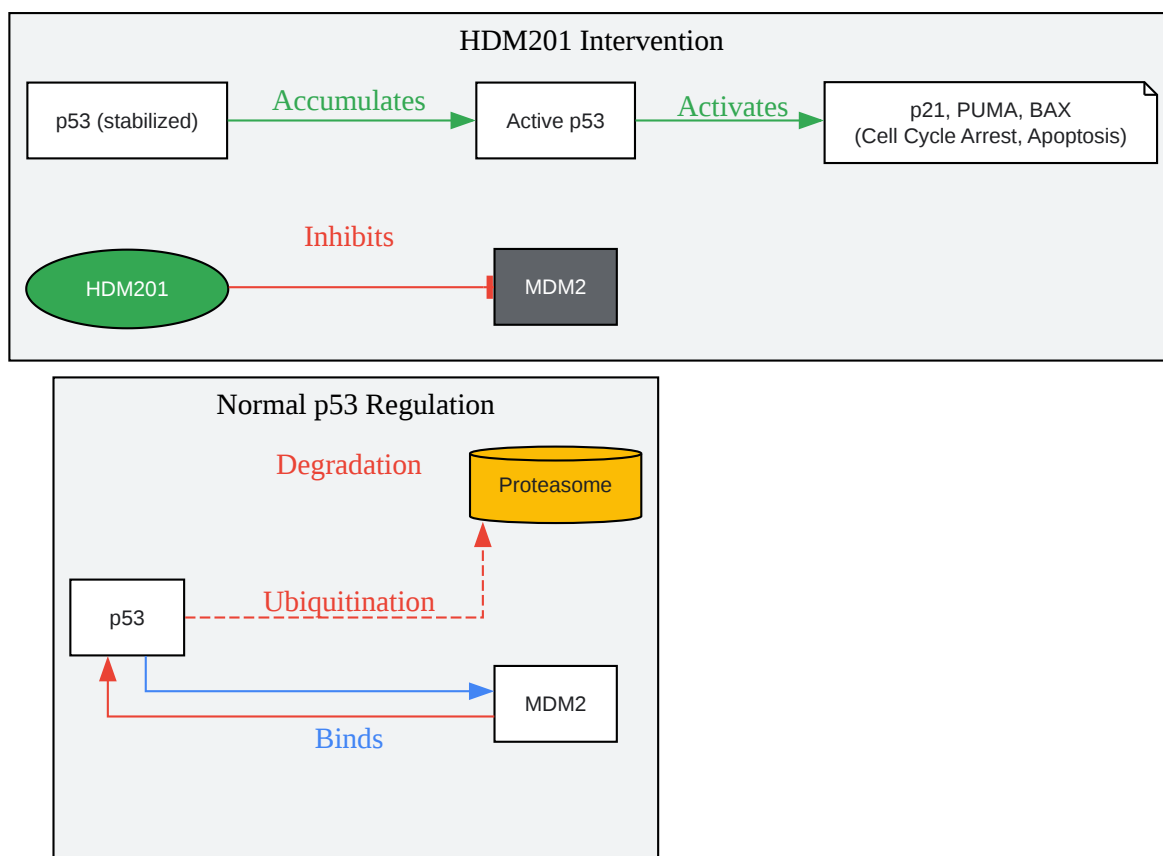
Phase I Clinical Trial Design (First-in-Human Study)

- **Patient Population:** Patients with advanced solid or hematologic cancers with wild-type TP53, who have progressed on standard therapies.[\[4\]](#)

- **Study Design:** An open-label, dose-escalation study to determine the maximum tolerated dose (MTD) and the recommended dose for expansion (RDE).
- **Dosing Cohorts:** Patients are enrolled in cohorts receiving escalating doses of **HDM201** in different regimens.^[3] Examples of regimens investigated include:
 - **Regimen 1A:** Once every 21-day cycle.
 - **Regimen 1B:** On days 1 and 8 of a 28-day cycle.
 - **Regimen 2A:** Daily for the first 14 days of a 28-day cycle.
 - **Regimen 2C:** Daily for the first 7 days of a 28-day cycle.
- **Primary Endpoint:** Incidence of dose-limiting toxicities (DLTs) during the first cycle of treatment.
- **Secondary Endpoints:** Pharmacokinetics, pharmacodynamics, and preliminary anti-tumor activity (overall response rate).
- **Safety Monitoring:** Patients are closely monitored for adverse events, which are graded according to the Common Terminology Criteria for Adverse Events (CTCAE).

Visualizations

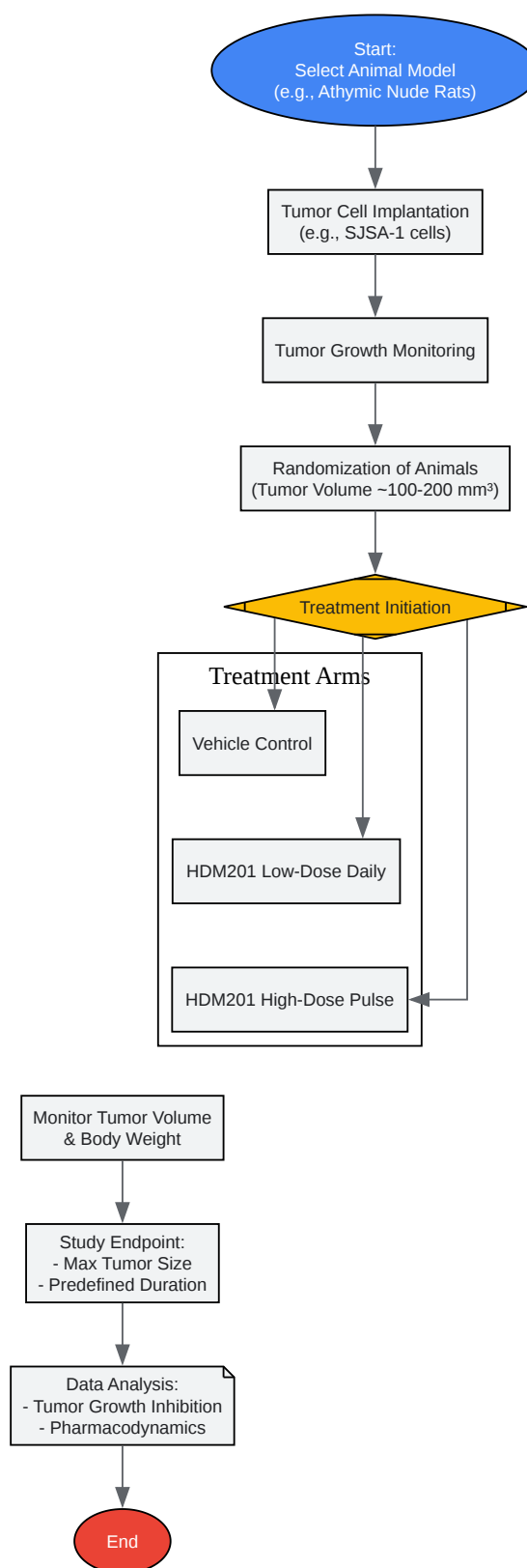
Signaling Pathway and Mechanism of Action



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Caption: Mechanism of **HDM201** in blocking the p53-MDM2 interaction.

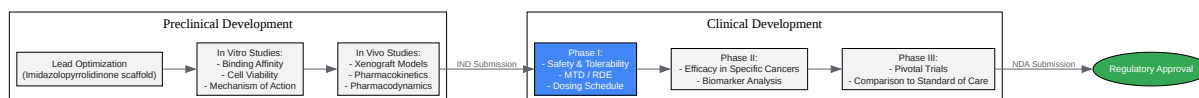
Experimental Workflow for an In Vivo Xenograft Study



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Caption: Workflow for a typical in vivo xenograft study of **HDM201**.

HDM201 Drug Development Pathway



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Caption: The developmental pathway of **HDM201** from preclinical to clinical stages.

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